

# A Guide to Inter-Laboratory Comparison of 2,3-Dibromophenol Quantification

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## Compound of Interest

Compound Name: **2,3-Dibromophenol**

Cat. No.: **B126400**

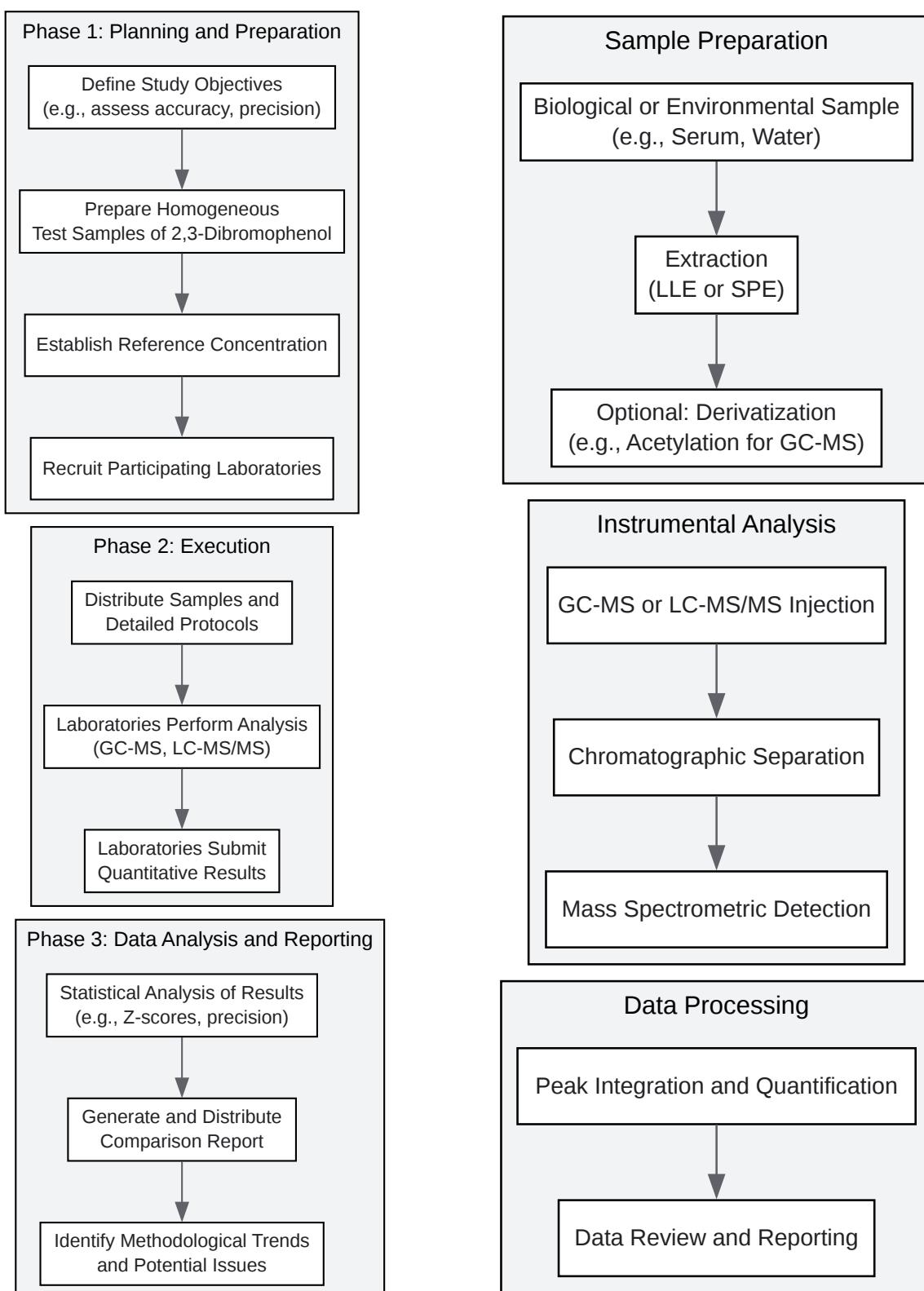
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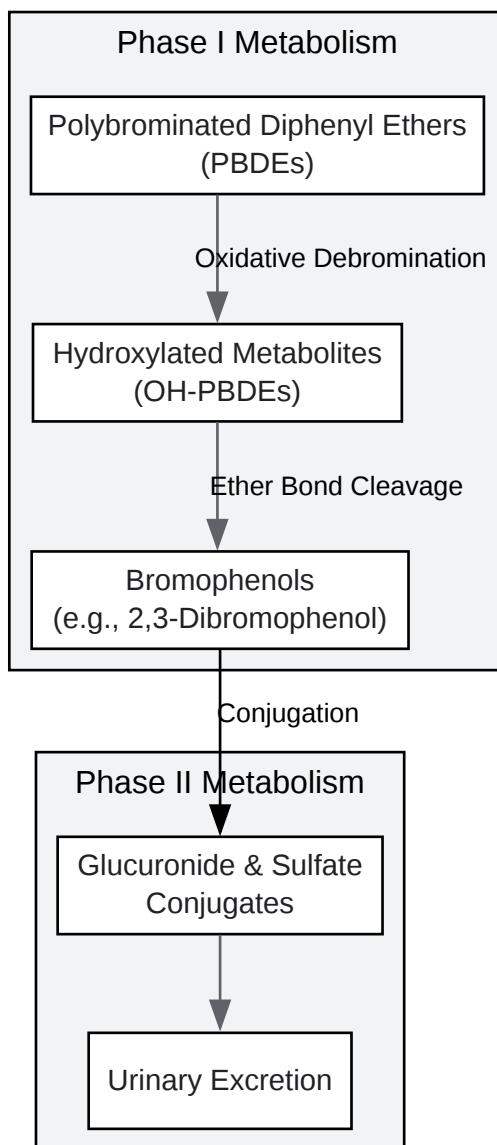
For researchers, scientists, and professionals in drug development and environmental analysis, the accurate and reproducible quantification of halogenated phenolic compounds like **2,3-Dibromophenol** is of significant interest. This guide provides a framework for conducting an inter-laboratory comparison study for **2,3-Dibromophenol** quantification, offering objective comparisons of potential analytical methods and supported by established experimental protocols for similar compounds.

## Conceptual Framework for an Inter-Laboratory Comparison

An inter-laboratory comparison (ILC) or proficiency test (PT) is a crucial tool for assessing the competence of laboratories in performing specific analyses. The primary objective is to evaluate the performance of participating laboratories by comparing their results to a reference value. Key statistical measures used in such comparisons include the Z-score, which indicates how far a laboratory's result is from the consensus mean.[\[1\]](#)

Below is a conceptual workflow for organizing an inter-laboratory comparison for **2,3-Dibromophenol**.





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## References

- 1. [benchmark-intl.com](http://benchmark-intl.com) [benchmark-intl.com]

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